

# Application Notes and Protocols for Alcohol Protection Using Chloromethyl Methyl Carbonate

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## Compound of Interest

Compound Name: Chloromethyl methyl carbonate

Cat. No.: B127136

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## Abstract

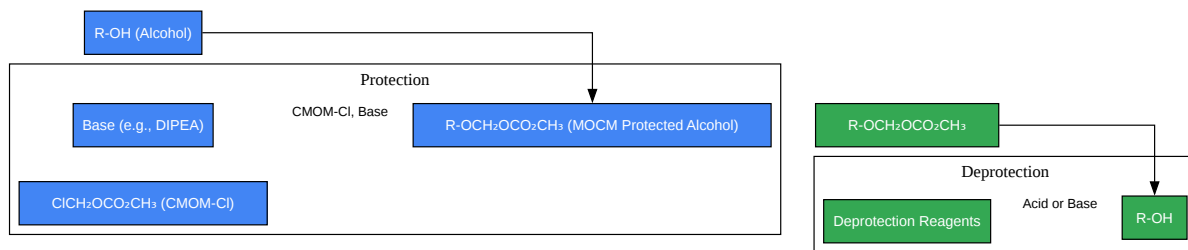
This document provides detailed application notes and protocols for the protection of hydroxyl groups in alcohols and phenols using **chloromethyl methyl carbonate** (CMOM-Cl). This method introduces the methoxycarbonyloxymethyl (MOCM) protecting group, offering an alternative to other common protecting groups like methoxymethyl (MOM) or silyl ethers. These notes include a general protocol for the protection reaction, a proposed deprotection procedure, and a discussion of the anticipated stability and reactivity of the MOCM group.

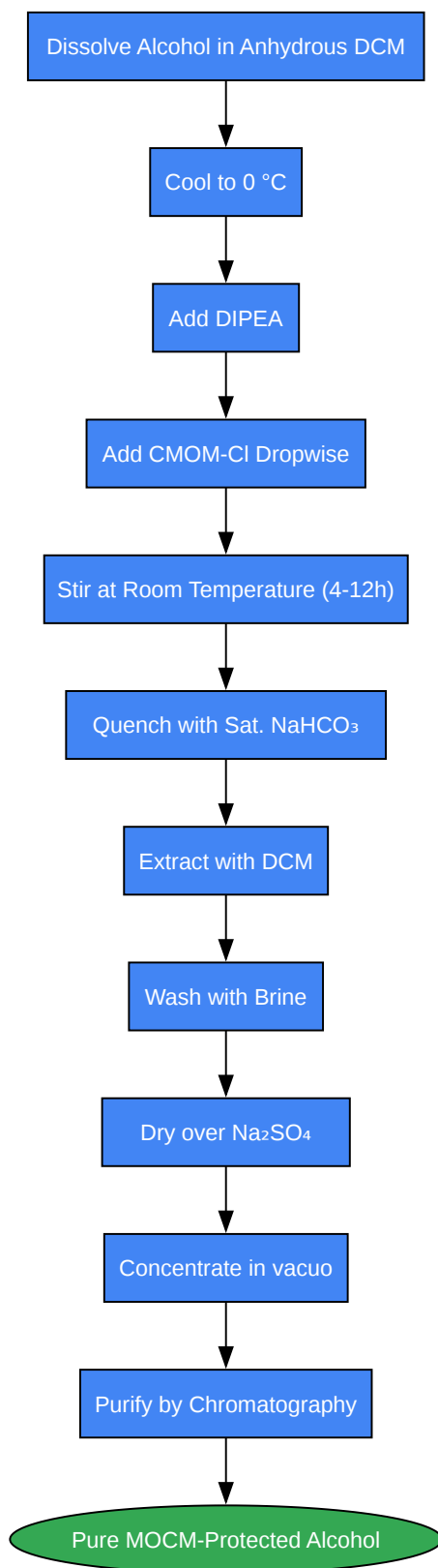
## Introduction

In the multistep synthesis of complex organic molecules, such as pharmaceuticals and natural products, the temporary protection of reactive functional groups is a critical strategy. The hydroxyl group, being both nucleophilic and weakly acidic, often requires protection to prevent unwanted side reactions. **Chloromethyl methyl carbonate** (CMOM-Cl) is a reagent that can be used to install the methoxycarbonyloxymethyl (MOCM) protecting group on alcohols. The MOCM group is an acetal-like protecting group with an embedded carbonate functionality, which may offer unique reactivity and selectivity profiles for its removal.

## Reaction Schematics

The overall process of alcohol protection with CMOM-Cl and subsequent deprotection is illustrated below.





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